

Quizalofop-P-tefuryl solubility in organic solvents and water

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Quizalofop-P-tefuryl

Cat. No.: B046060

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An In-depth Technical Guide to the Solubility of **Quizalofop-P-tefuryl** in Organic Solvents and Water

For researchers, scientists, and professionals in drug development, a thorough understanding of a compound's solubility is fundamental to formulation, efficacy, and environmental fate assessment. This technical guide provides a comprehensive overview of the solubility of **Quizalofop-P-tefuryl**, a selective post-emergence herbicide.

Physicochemical Properties of Quizalofop-P-tefuryl

Quizalofop-P-tefuryl is the tetrahydrofurfuryl ester of the R-enantiomer of quizalofop.^[1] It is a systemic herbicide that is absorbed through the leaves and translocated throughout the plant.^[2] The technical grade material can be a thick yellow liquid or an orange waxy solid that may crystallize at room temperature.^{[3][4]}

Quantitative Solubility Data

The solubility of **Quizalofop-P-tefuryl** has been determined in water and various organic solvents. The data, compiled from regulatory and scientific sources, is presented in Table 1.

Table 1: Solubility of **Quizalofop-P-tefuryl**

Solvent	Temperature (°C)	Solubility	Reference(s)
Water	20 (pH 7)	0.708 mg/L	[2]
Water	25	4 mg/L	[3]
Toluene	20	652,000 mg/L (652 g/L)	[2][3]
Hexane	20	12,000 mg/L (12 g/L)	[2][3]
Methanol	20	64,000 mg/L (64 g/L)	[2][3]

Note: There appears to be a discrepancy in the reported solubility in Toluene, with one source also indicating 65.2 g/100 ml, which is equivalent to 652 g/L.[3]

Experimental Protocols for Solubility Determination

The determination of a compound's solubility is a critical experimental procedure. The methodologies outlined below are based on internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), to ensure accuracy and reproducibility.

Water Solubility Determination (OECD Guideline 105)

The OECD Guideline 105, "Water Solubility," is a widely accepted method for determining the solubility of chemical substances in water.[2][5] It describes two primary methods: the Flask Method and the Column Elution Method. Given the solubility of **Quizalofop-P-tefuryl** is above 10^{-2} g/L, the Flask Method is the more appropriate choice.[2]

Flask Method Protocol:

- **Preliminary Test:** A preliminary test is conducted to estimate the approximate solubility and the time required to reach equilibrium. This involves adding increasing volumes of water to a known amount of **Quizalofop-P-tefuryl** and observing dissolution.[2][6]
- **Apparatus:** A constant temperature water bath, flasks with stoppers, a centrifuge, and an appropriate analytical instrument (e.g., High-Performance Liquid Chromatography - HPLC) are required.

- Procedure:
 - An excess amount of **Quizalofop-P-tefuryl** is added to a flask containing a known volume of deionized water.
 - The flask is sealed and agitated in a constant temperature bath (e.g., 20 ± 0.5 °C) for a sufficient period to reach equilibrium (typically 24-48 hours, as determined by the preliminary test).[6]
 - After equilibration, the mixture is centrifuged at the same temperature to separate the undissolved solid from the aqueous phase.[6]
 - A sample of the clear supernatant is carefully withdrawn.
- Analysis: The concentration of **Quizalofop-P-tefuryl** in the aqueous sample is determined using a validated analytical method, such as HPLC with UV detection. A calibration curve is prepared using standards of known concentrations to quantify the solubility.
- Replicates: The experiment is performed in at least triplicate to ensure the reliability of the results.

Organic Solvent Solubility Determination

While there is no specific OECD guideline for solubility in organic solvents, the principles of the Flask Method can be readily adapted.

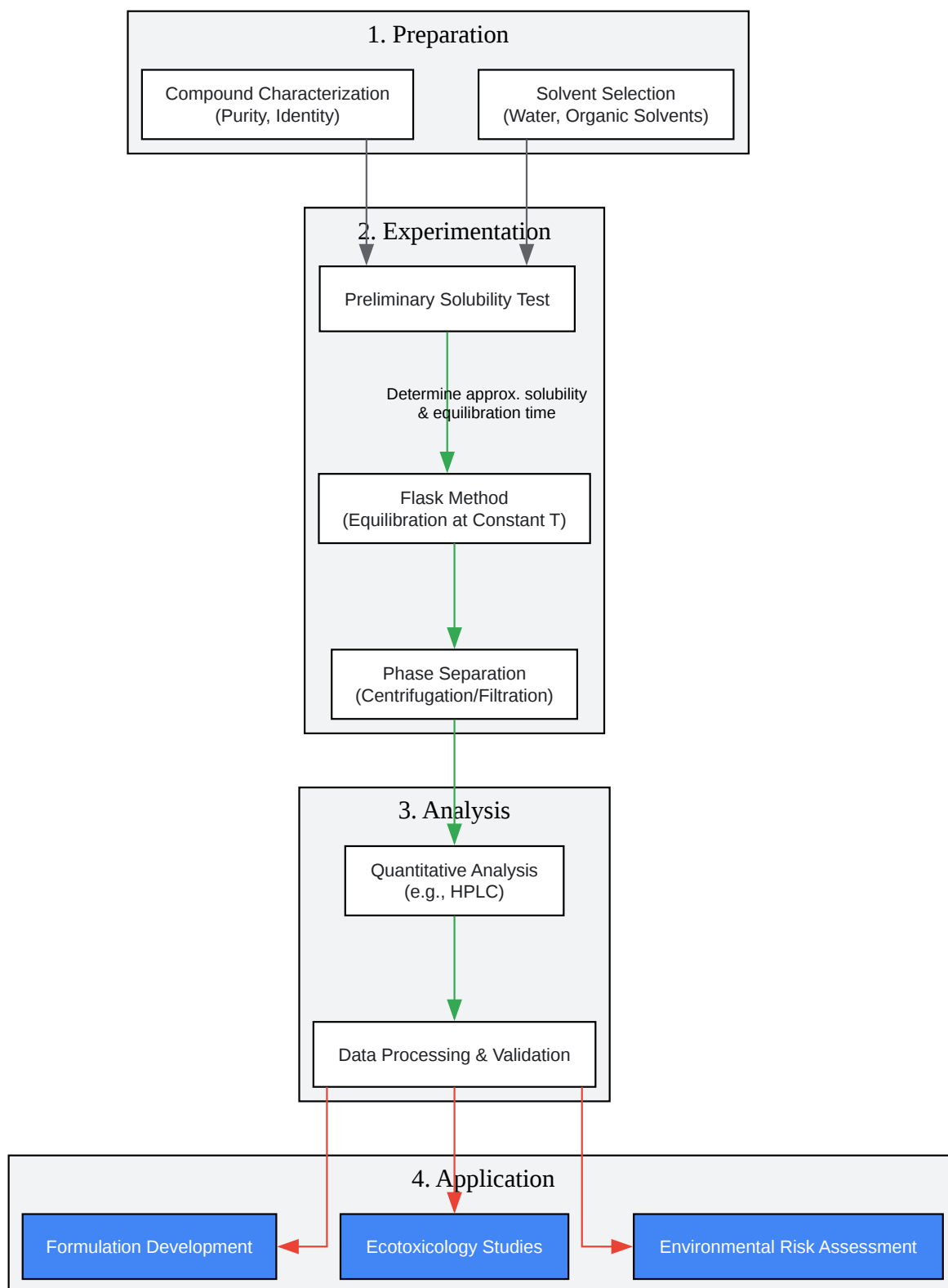
Protocol:

- Apparatus: Similar to the water solubility determination, a constant temperature bath, flasks with stoppers, a centrifuge (if necessary), and an analytical instrument (HPLC) are used.
- Procedure:
 - An excess amount of **Quizalofop-P-tefuryl** is added to a flask containing a known volume of the organic solvent (e.g., toluene, hexane, methanol).
 - The flask is sealed and agitated at a constant temperature (e.g., 20 °C) until equilibrium is reached.

- If undissolved solid remains, the solution is centrifuged or filtered to obtain a clear saturated solution.
- Analysis: The concentration of **Quizalofop-P-tefuryl** in the solvent is determined by a suitable and validated analytical method, typically HPLC. The sample may need to be diluted with the solvent to fall within the linear range of the calibration curve.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for determining the solubility of a compound like **Quizalofop-P-tefuryl** and the subsequent application of this data.



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Workflow for Solubility Determination and Application.

This guide provides essential technical information on the solubility of **Quizalofop-P-tefuryl** for researchers and professionals. Adherence to standardized protocols is crucial for generating high-quality, reliable data that can be confidently applied in formulation, regulatory submissions, and environmental safety assessments.

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- To cite this document: BenchChem. [Quizalofop-P-tefuryl solubility in organic solvents and water]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046060#quizalofop-p-tefuryl-solubility-in-organic-solvents-and-water]

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